

JWZ-7-7-Neg1: Application Notes and Protocols for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JWZ-7-7-Neg1

Cat. No.: B15605450

[Get Quote](#)

For Research Use Only. Not for use in diagnostic procedures.

Introduction

JWZ-7-7-Neg1 is a crucial negative control compound for studying the activity of JWZ-7-7 (also known as TCIP1), a potent Transcriptional Chemical Inducer of Proximity (TCIP). TCIPs represent a novel class of molecules designed to induce proximity between a DNA-binding protein and a transcriptional activator, thereby reprogramming gene expression. Specifically, JWZ-7-7 is designed to bring the transcriptional repressor B-cell lymphoma 6 (BCL6) into proximity with the transcriptional activator Bromodomain-containing protein 4 (BRD4). This induced proximity converts BCL6's function from repression to activation at its target gene promoters, notably leading to the upregulation of pro-apoptotic genes in cancer cells like Diffuse Large B-cell Lymphoma (DLBCL).

JWZ-7-7-Neg1 is an analog of JWZ-7-7 with a critical modification that diminishes its ability to bind to either BRD4 or BCL6. This property makes it an ideal control to demonstrate that the observed biological effects of JWZ-7-7 are dependent on the formation of a specific ternary complex between BCL6, BRD4, and the TCIP molecule.

Supplier and Purchasing Information

JWZ-7-7-Neg1 is available from various chemical suppliers specializing in research compounds. Researchers should inquire with the following vendors for availability and purchasing.

Known Suppliers:

- MedChemExpress
- DempoChem

Ordering Information:

- CAS Number: 3008612-30-1
- Molecular Formula: $C_{50}H_{58}Cl_2N_{12}O_6S$
- Recommended Storage: Store at $-20^{\circ}C$ for long-term storage. For short-term use, it can be stored at room temperature in the continental US, but conditions may vary elsewhere. Always refer to the Certificate of Analysis for specific storage recommendations.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **JWZ-7-7-Neg1** is provided below.

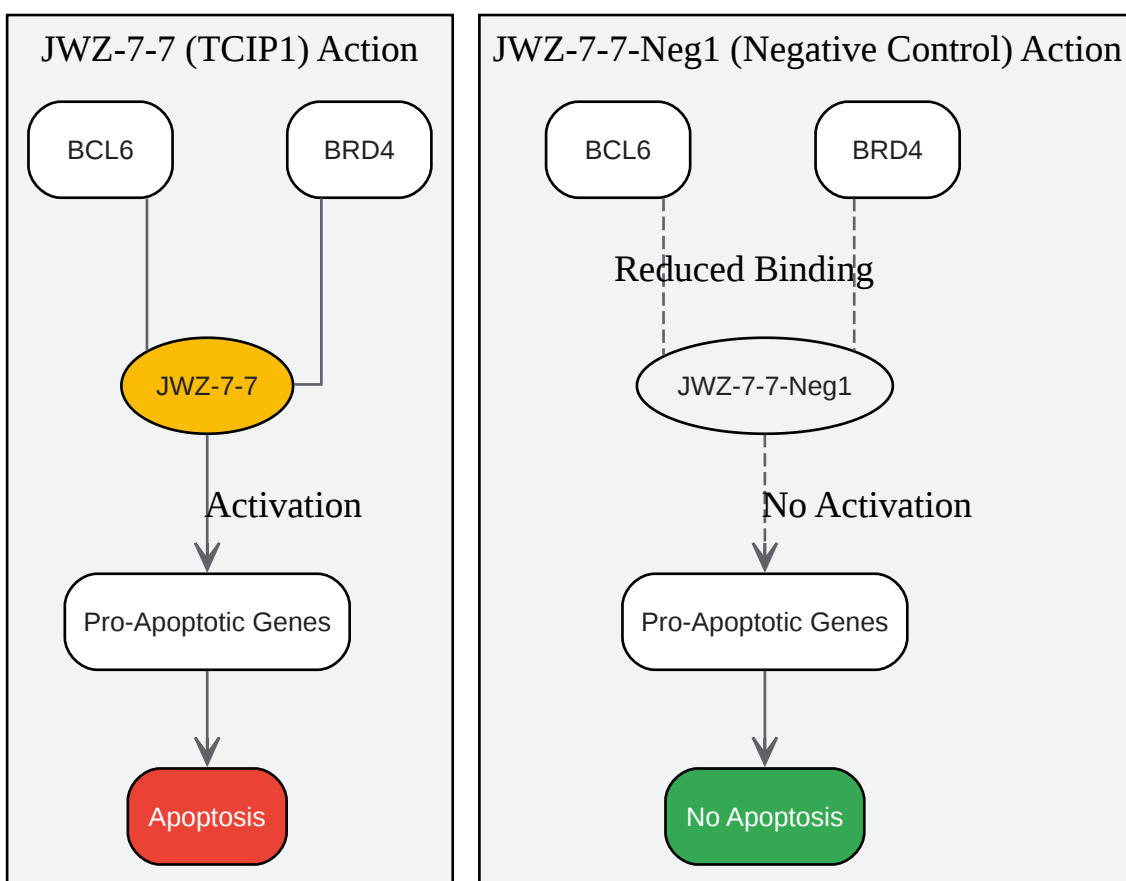
Property	Value
CAS Number	3008612-30-1
Molecular Formula	$C_{50}H_{58}Cl_2N_{12}O_6S$
Molecular Weight	1026.00 g/mol
InChI Key	BVXLBDPQFNJKR-DIPNUNPCSA-N
Appearance	Solid powder
Purity	Typically >95% (verify with supplier's Certificate of Analysis)

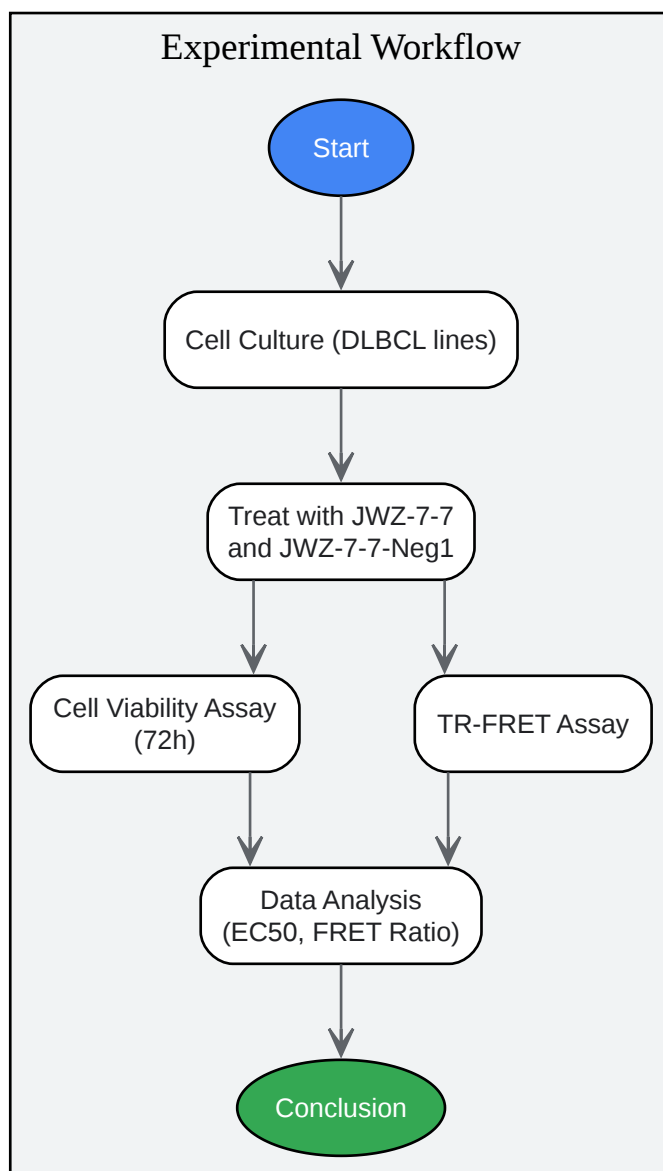
Mechanism of Action

JWZ-7-7-Neg1 serves as a negative control by failing to efficiently form the BCL6-TCIP-BRD4 ternary complex. The parent compound, JWZ-7-7, functions by physically linking the BTB domain of BCL6, which is often found at the promoters of pro-apoptotic genes, to the

bromodomains of BRD4, a transcriptional activator. This rewires the transcriptional circuit, leading to the activation of genes that are normally repressed by BCL6, ultimately inducing apoptosis in cancer cells.

JWZ-7-7-Neg1, due to its modified structure, has significantly reduced binding affinity for either BCL6 or BRD4. Consequently, it is unable to induce the proximity-dependent transcriptional activation observed with JWZ-7-7. Comparing the cellular effects of JWZ-7-7 with those of **JWZ-7-7-Neg1** allows researchers to specifically attribute the observed apoptosis and gene expression changes to the induced formation of the BCL6-BRD4 complex.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [JWZ-7-7-Neg1: Application Notes and Protocols for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15605450#jwz-7-7-neg1-supplier-and-purchasing-information\]](https://www.benchchem.com/product/b15605450#jwz-7-7-neg1-supplier-and-purchasing-information)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com